

# Menthyl Isovalerate: A Technical Guide to Solubility in Organic Solvents

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Compound of Interest					
Compound Name:	Menthyl isovalerate				
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of menthyl isovalerate, a compound of interest in various scientific and pharmaceutical applications. Due to the limited availability of extensive quantitative solubility data for menthyl isovalerate across a wide range of organic solvents, this guide presents the available information for the target compound, supplemented with data from structurally analogous esters to infer its likely solubility profile. Furthermore, a detailed experimental protocol for determining the solubility of menthyl isovalerate is provided to enable researchers to generate precise data for their specific solvent systems.

## Solubility Data of Menthyl Isovalerate and Structural Analogs

The following table summarizes the available quantitative and qualitative solubility data for **menthyl isovalerate** and structurally similar esters. This information is crucial for selecting appropriate solvent systems for formulation, purification, and analytical method development.



Compound	Solvent	Temperature (°C)	Solubility	Data Type
Menthyl Isovalerate	Water	25	Insoluble	Qualitative
80% Ethanol (v/v)	Not Specified	1 mL in 10 mL	Semi-quantitative	
Ethanol	Not Specified	Soluble	Qualitative	
DMSO	Not Specified	200 mg/mL	Quantitative	
L-Menthyl Acetate	Water	20	23.2 mg/L	Quantitative
Alcohol	Not Specified	Soluble	Qualitative	
Ether	Not Specified	Miscible	Qualitative	
Menthyl Propionate	Water	25	2.58 mg/L (est.)	Quantitative (Estimated)
Alcohol	Not Specified	Soluble	Qualitative	
Isoamyl Isovalerate	Water	20	48.1 mg/L	Quantitative
70% Ethanol (v/v)	Not Specified	1 mL in 6 mL	Semi-quantitative	
Propylene Glycol	Not Specified	Slightly Soluble	Qualitative	-
Fixed Oils	Not Specified	Soluble	Qualitative	-

# Experimental Protocol: Determination of Menthyl Isovalerate Solubility

This section outlines a detailed methodology for the experimental determination of the solubility of **menthyl isovalerate** in organic solvents using the isothermal shake-flask method followed by gravimetric analysis. This method is a reliable approach for establishing solid-liquid or liquid-liquid equilibrium and quantifying solubility.



### **Materials and Equipment**

- Menthyl Isovalerate (high purity)
- Selected Organic Solvents (analytical grade)
- Analytical Balance (± 0.0001 g)
- Thermostatic Shaker Water Bath or Incubator
- Calibrated Thermometer
- Glass Vials with airtight caps (e.g., screw caps with PTFE septa)
- Syringes and Syringe Filters (solvent-compatible, e.g., PTFE, 0.22 μm)
- Pre-weighed glass beakers or evaporating dishes
- Vacuum oven or desiccator
- Vortex mixer

### **Experimental Procedure**

- Preparation of Saturated Solutions:
  - 1. Add an excess amount of **menthyl isovalerate** to a series of glass vials.
  - 2. Pipette a known volume (e.g., 5 mL) of the desired organic solvent into each vial. The amount of **menthyl isovalerate** should be sufficient to ensure that a separate liquid phase of the solute remains after equilibrium is reached.
  - 3. Securely cap the vials to prevent solvent evaporation.
- · Equilibration:
  - 1. Place the vials in a thermostatic shaker bath set to the desired experimental temperature (e.g., 25 °C, 37 °C).



- 2. Agitate the vials at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The equilibration time should be determined empirically by taking measurements at different time points until the concentration of **menthyl isovalerate** in the solvent phase remains constant.
- Sample Collection and Phase Separation:
  - 1. After equilibration, stop the agitation and allow the vials to stand undisturbed in the thermostatic bath for a sufficient time (e.g., 2-4 hours) to allow for complete phase separation.
  - 2. Carefully withdraw a known volume of the supernatant (the solvent phase saturated with **menthyl isovalerate**) using a syringe fitted with a syringe filter. The filter will remove any undissolved micro-droplets of **menthyl isovalerate**.
- Gravimetric Analysis:
  - 1. Dispense the filtered aliquot into a pre-weighed, dry glass beaker or evaporating dish.
  - 2. Record the exact weight of the beaker with the aliquot.
  - 3. Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that is high enough to remove the solvent but low enough to prevent any loss of the non-volatile **menthyl** isovalerate.
  - 4. Once the solvent is completely evaporated, place the beaker in a desiccator to cool to room temperature.
  - 5. Weigh the beaker containing the **menthyl isovalerate** residue.
  - 6. Repeat the drying and weighing steps until a constant weight is achieved.
- Calculation of Solubility:
  - 1. Calculate the mass of the dissolved **menthyl isovalerate** by subtracting the initial weight of the empty beaker from the final constant weight of the beaker with the residue.

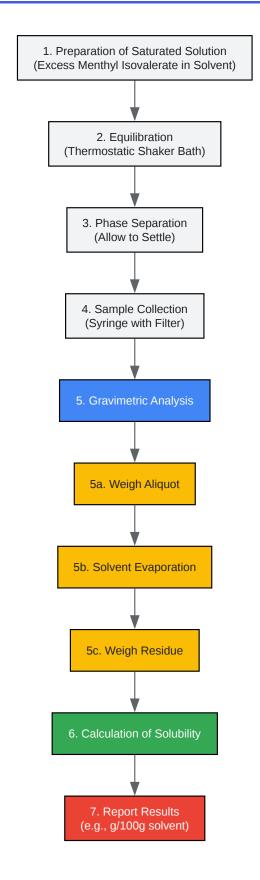


- 2. Calculate the mass of the solvent in the aliquot by subtracting the mass of the dissolved **menthyl isovalerate** from the total mass of the aliquot.
- 3. Express the solubility in desired units, such as g/100 g of solvent or mg/mL.

## **Visualizing the Experimental Workflow**

The following diagram, generated using Graphviz, illustrates the logical flow of the experimental protocol for determining the solubility of **menthyl isovalerate**.





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Caption: Experimental workflow for determining menthyl isovalerate solubility.







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